

Precision Preparation and Assay Optimization of L-Leucine-AMC

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Compound of Interest

Compound Name: *L-Leucine 7-amido-4-methylcoumarin hydrochloride*

CAS No.: 62480-44-8

Cat. No.: B613042

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Application Note & Protocol Guide

Abstract & Core Logic

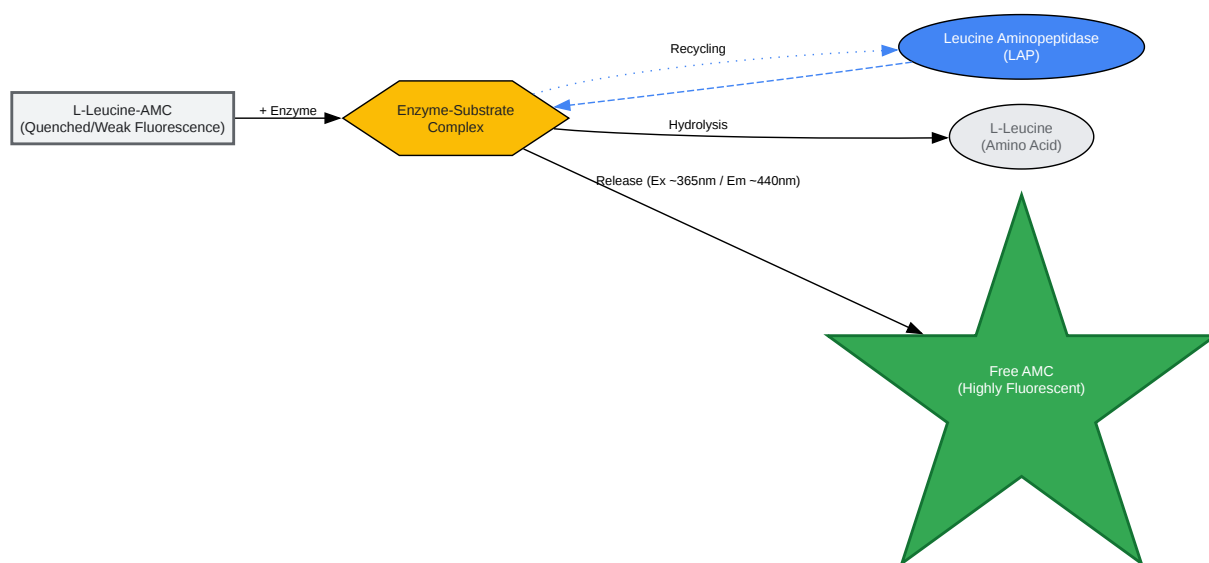
This guide details the preparation, handling, and experimental deployment of L-Leucine-AMC, a fluorogenic substrate used to quantify Leucine Aminopeptidase (LAP) activity. Unlike colorimetric substrates (e.g., L-Leu-pNA), L-Leu-AMC offers superior sensitivity (detection limits < 0.1 mU) and a wider dynamic range.

The Mechanism: The assay relies on the specific hydrolysis of the amide bond between the amino acid L-Leucine and the fluorophore 7-amino-4-methylcoumarin (AMC).

- **State A (Substrate):** L-Leu-AMC is non-fluorescent (or weakly fluorescent) due to the quenching effect of the amide linkage on the coumarin ring.
- **State B (Product):** Upon enzymatic cleavage, free AMC is released.

- Detection: Free AMC is highly fluorescent at alkaline pH, allowing real-time or endpoint quantification.

Mechanistic Pathway Diagram



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Figure 1: Enzymatic hydrolysis mechanism of L-Leu-AMC by Leucine Aminopeptidase.

Material Specifications & Preparation

Chemical Properties[1][2]

- CAS Number: 62480-44-8[1][2][3]
- Molecular Weight: 324.8 g/mol (Hydrochloride salt)[1]

- Excitation/Emission: ~365 nm / ~440 nm (Free AMC)
- Solubility: Soluble in DMSO, Ethanol, DMF.^{[4][5]} Sparingly soluble in water.

Stock Solution Preparation (The Critical Step)

Objective: Create a stable 50 mM Stock Solution. Solvent: Anhydrous DMSO (Dimethyl Sulfoxide) is preferred over ethanol to minimize evaporation and hydrolysis during storage.

Protocol:

- Weighing: Accurately weigh 16.24 mg of L-Leu-AMC.
- Solubilization: Add 1.0 mL of high-grade anhydrous DMSO.
- Mixing: Vortex vigorously until the solid is completely dissolved. Sonicate briefly (5-10 seconds) if necessary.
- Storage: Aliquot into light-protective amber tubes (e.g., 50 µL aliquots). Store at -20°C.
 - Stability:^{[6][5][7][8][9]} Stable for >6 months if kept dry and frozen. Avoid repeated freeze-thaw cycles.^[10]

Why DMSO? L-Leu-AMC is hydrophobic. Dissolving directly in aqueous buffer often leads to precipitation or the formation of "micro-aggregates" that cause erratic fluorescence readings. The DMSO stock ensures a homogeneous start.

Assay Buffer Engineering

The buffer environment is critical for LAP activity, which is a metalloenzyme requiring metal ions for catalysis.

Recommended Buffer Composition (pH 8.0):

Component	Concentration	Function
Tris-HCl (pH 8.0)	50 - 100 mM	Maintains optimal pH for LAP activity.

|

or

| 1 - 5 mM | Essential Cofactor. LAP is a zinc-metalloenzyme but is often activated by Mg^{2+} or Mn^{2+} . | | NaCl (Optional) | 100 mM | Mimics physiological ionic strength. | | BSA (Optional) | 0.1% (w/v) | Prevents enzyme adsorption to plasticware. |

Note: Avoid phosphate buffers if using manganese, as manganese phosphate may precipitate.

Experimental Workflow (In Vitro Assay)

This protocol describes a Continuous (Kinetic) Assay in a 96-well plate format. This is superior to endpoint assays as it identifies linearity and avoids artifacts from substrate depletion.

Reagent Setup

- Assay Buffer: Pre-warm to 37°C.
- Substrate Working Solution (2x): Dilute the 50 mM DMSO stock into Assay Buffer to create a 100 μ M working solution.
 - Calculation: Add 2 μ L of 50 mM Stock to 998 μ L of Buffer.
 - Final DMSO: 0.2% (Well below the toxicity threshold for most enzymes).
- Enzyme Sample: Dilute LAP source (recombinant or lysate) in Assay Buffer.

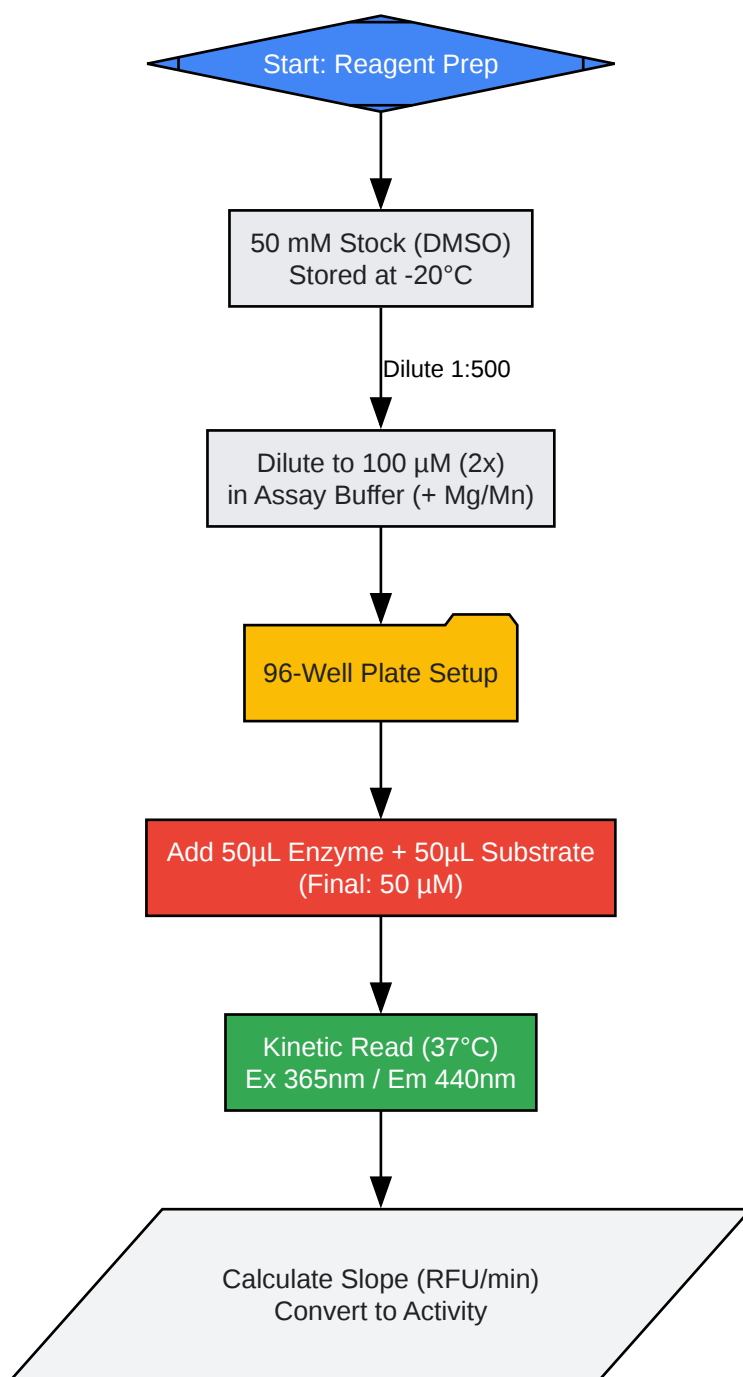
Plate Layout & Execution

Step-by-Step Protocol:

- Blank Wells (Background): Add 50 μ L Assay Buffer + 50 μ L Substrate Working Solution.
- Sample Wells: Add 50 μ L Enzyme Sample.
- Initiation: Add 50 μ L Substrate Working Solution (100 μ M) to sample wells.
 - Final Reaction Volume: 100 μ L.

- Final Substrate Concentration: 50 μ M.
- Measurement: Immediately place in a fluorescence plate reader.
 - Temperature: 37°C.[\[11\]](#)[\[12\]](#)
 - Mode: Kinetic (Read every 1-2 minutes for 30-60 minutes).
 - Wavelengths: Ex 365 nm / Em 440 nm.

Experimental Workflow Diagram



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Figure 2: Standard Operating Procedure (SOP) for L-Leu-AMC Kinetic Assay.

Data Analysis & Quantification

Trustworthiness Check: Raw fluorescence units (RFU) are arbitrary. You must generate an AMC Standard Curve to convert RFU to moles of product.

AMC Standard Curve

- Prepare a 10 μM solution of free 7-Amino-4-methylcoumarin (AMC) (Standard) in Assay Buffer.
- Perform serial dilutions (e.g., 0, 0.625, 1.25, 2.5, 5, 10 μM).
- Measure fluorescence (Endpoint) under the exact same conditions (buffer, pH, gain settings) as the enzyme assay.
- Plot: RFU (y-axis) vs. AMC Concentration (x-axis).
- Calculate Slope:
(RFU/ μM).

Activity Calculation

Calculate the reaction rate from the linear portion of the kinetic curve ().

- : Slope of the kinetic trace (Sample - Blank).
- : Slope of the AMC standard curve (RFU/ μM).
- : Volume of enzyme added (ml) (e.g., 0.05 ml).
- : Dilution Factor.[\[11\]](#)
- Unit Definition: One unit (U) releases 1 μmol of AMC per minute at 37°C.

Troubleshooting & Optimization (Self-Validating Systems)

Issue	Probable Cause	Corrective Action
High Background Fluorescence	Substrate degradation or Autofluorescence.	Check "No Enzyme" control. If high, prepare fresh working solution. Ensure Ex/Em filters are narrow.
Non-Linear Kinetics	Substrate depletion or Enzyme instability.	Dilute enzyme further. Ensure <10% of substrate is consumed. Add BSA to stabilize enzyme.
Low Signal	pH Mismatch or Quenching.	AMC fluorescence is pH dependent (low at acidic pH). Ensure Buffer pH is >7.5.
Precipitation	High Substrate Concentration.	Do not exceed 100 μ M L-Leu-AMC in aqueous buffer. Keep DMSO < 1%.

References

- National Institutes of Health (NIH). (2010). Novel and Highly Sensitive Fluorescent Assay for Leucine Aminopeptidases. PMC. Retrieved from [\[Link\]](#)

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